

An In-Depth Technical Guide to Benzyl Propionate

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Compound of Interest

Compound Name: *Benzyl propionate*

Cat. No.: *B094898*

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This technical guide provides a comprehensive overview of **benzyl propionate**, a significant ester in the chemical and fragrance industries. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and metabolic context, adhering to stringent data presentation and visualization standards for a scientific audience.

Chemical Identity and Properties

Benzyl propionate, systematically known as benzyl propanoate, is an organic ester characterized by its pleasant, fruity aroma. It is a key component in various fragrances and flavorings.

Table 1: Chemical Identifiers and Physicochemical Properties of **Benzyl Propionate**

Property	Value	Citation(s)
IUPAC Name	benzyl propanoate	[1][2]
CAS Number	122-63-4	[3][4][5]
Synonyms	Benzyl propionate, Propanoic acid, phenylmethyl ester, Propionic acid, benzyl ester	[1][2][5]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[4][5]
Molecular Weight	164.20 g/mol	[4]
Appearance	Colorless liquid	[4][5]
Boiling Point	222 °C	[4][5]
Density	1.029 - 1.033 g/cm ³	[5]
Solubility	Slightly soluble in water; soluble in alcohol and ether	[5][6]
Refractive Index	n ₂₀ /D 1.496 - 1.500	[7]

Experimental Protocols for Synthesis

The primary method for synthesizing **benzyl propionate** is through the esterification of benzyl alcohol with propionic acid. This reaction is typically catalyzed by a strong acid.

Protocol: Fischer Esterification of Benzyl Alcohol and Propionic Acid

This protocol describes a common laboratory-scale synthesis of **benzyl propionate**.

Materials:

- Benzyl alcohol
- Propionic acid
- Concentrated sulfuric acid (catalyst)

- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Ethyl acetate
- Distilled water
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Heating mantle
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine benzyl alcohol and a molar excess of propionic acid.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).^[5]
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Extraction:** Transfer the mixture to a separatory funnel and dilute with ethyl acetate. Wash the organic layer sequentially with distilled water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.^[5]

- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the ethyl acetate using a rotary evaporator.
- Purification: The crude **benzyl propionate** can be further purified by vacuum distillation to yield the final product.^[4]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **benzyl propionate** via Fischer esterification.

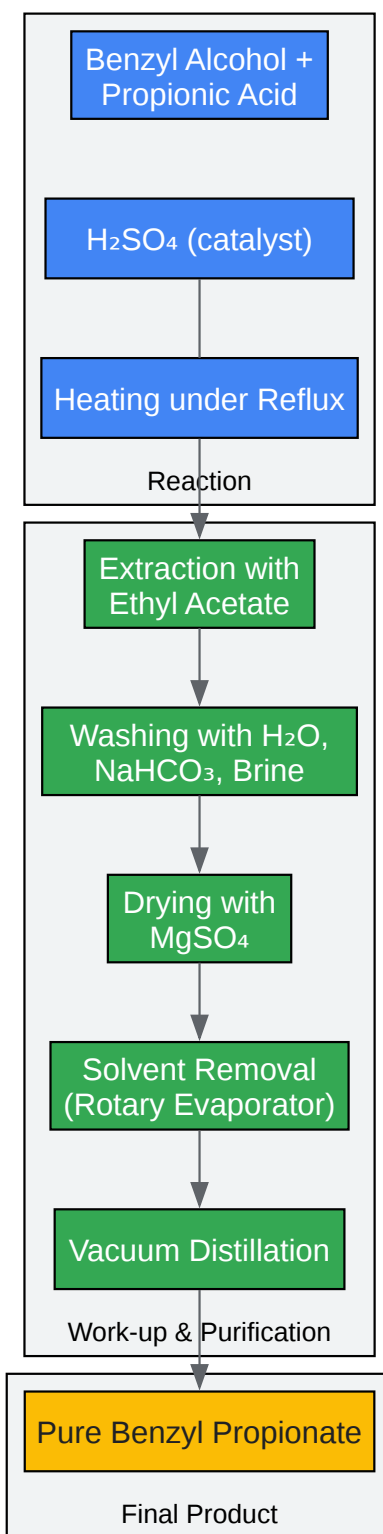


Figure 1: Experimental Workflow for Benzyl Propionate Synthesis

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Caption: Workflow for **Benzyl Propionate** Synthesis.

Metabolic Context: Propanoate Metabolism

While **benzyl propionate** itself is not a central metabolite, the propionate moiety is involved in significant metabolic pathways. Propionate, typically derived from the metabolism of odd-chain fatty acids and certain amino acids, is converted to propionyl-CoA.^[8] This intermediate is then carboxylated to methylmalonyl-CoA, which is subsequently isomerized to succinyl-CoA, an intermediate of the citric acid cycle.^[8] Dysregulation of propionate metabolism has been linked to various metabolic diseases.^[9]

The following diagram outlines the core steps of propanoate metabolism.

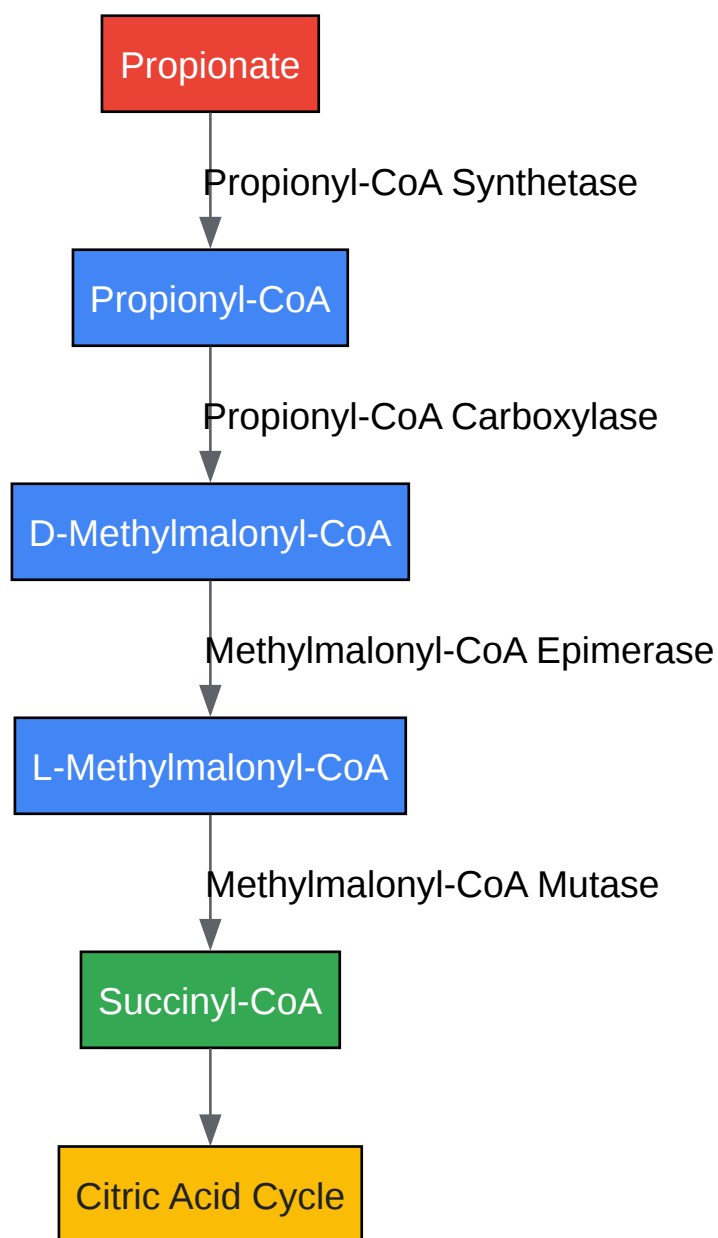


Figure 2: Overview of Propanoate Metabolism

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Caption: Propanoate Metabolic Pathway.

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References

- 1. Embark On A Fragrant Journey With Benzyl Propionate: Floral And Fruity Delights Await! [chemicalbull.com]
- 2. Page loading... [guidechem.com]
- 3. Synthesis routes of Benzyl propionate [benchchem.com]
- 4. Production process of benzyl propionate - Eureka | Patsnap [eureka.patsnap.com]
- 5. Benzyl propionate synthesis - chemicalbook [chemicalbook.com]
- 6. chembk.com [chembk.com]
- 7. ScenTree - Benzyl propionate (CAS N° 122-63-4) [scentree.co]
- 8. Propanoate Metabolism | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. The emerging role of dysregulated propionate metabolism and methylmalonic acid in metabolic disease, aging, and cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
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